

4-(Bromomethyl)benzoate chemical properties and stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Bromomethyl)benzoate

Cat. No.: B8499459

[Get Quote](#)

An In-depth Technical Guide on the Chemical Properties and Stability of Methyl 4-(Bromomethyl)benzoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 4-(bromomethyl)benzoate (CAS No. 2417-72-3) is a pivotal chemical intermediate in the field of organic and medicinal chemistry.^[1] As an ester derivative of a bromoalkylated benzoic acid, it serves as a crucial building block in the synthesis of a variety of compounds, including pharmaceuticals and complex organic materials.^{[2][3][4]} Notably, it is a key intermediate in the production of the tyrosine kinase inhibitor Imatinib, which is used in cancer therapy.^[1] Its bifunctional nature, possessing both a reactive bromomethyl group and a methyl ester, makes it a versatile reagent for introducing the 4-(methoxycarbonyl)benzyl moiety into molecules.^[1] This guide provides a comprehensive overview of its chemical properties, stability, and handling protocols, tailored for professionals in research and drug development.

Chemical and Physical Properties

Methyl 4-(bromomethyl)benzoate is a white to off-white crystalline powder at room temperature.^[1] Its key physical and chemical properties are summarized in the table below, providing essential data for experimental design and implementation.

Property	Value	Reference
IUPAC Name	methyl 4-(bromomethyl)benzoate	[5]
Synonyms	4-methoxycarbonylbenzyl bromide, 4-(Bromomethyl)benzoic acid methyl ester, α -Bromo-p-toluic acid methyl ester	[1] [6]
CAS Number	2417-72-3	[1] [5]
Molecular Formula	C ₉ H ₉ BrO ₂	[1] [2] [5]
Molecular Weight	229.07 g/mol	[1] [2] [5] [7]
Appearance	White to off-white crystalline powder	[1]
Melting Point	57-58 °C	[1] [2]
Boiling Point	130-135 °C at 2 mmHg	[1] [2]
Density	~1.47 g/cm ³	[1]
Refractive Index	1.559	[1]
Purity	≥98-99%	[1] [6]

Stability and Reactivity

While stable under recommended storage conditions, **Methyl 4-(bromomethyl)benzoate** is a reactive compound, largely owing to the lability of the benzylic bromide.[\[1\]](#)[\[8\]](#)

Storage and Handling:

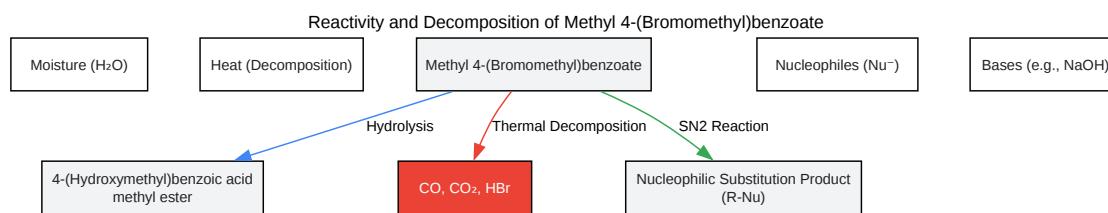
- It should be stored in a cool, dry, well-ventilated area in a tightly sealed container.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- It is crucial to protect it from moisture, strong light, and heat to maintain its integrity.[\[1\]](#)[\[10\]](#)
The compound is a lachrymator, meaning it causes tearing, and therefore requires careful handling in a well-ventilated fume hood.[\[1\]](#)[\[10\]](#)

Incompatibilities:

- **Moisture:** The compound can hydrolyze in the presence of water, particularly under basic conditions, to form 4-(hydroxymethyl)benzoic acid methyl ester or 4-(bromomethyl)benzoic acid.
- **Bases/Alkalies:** Strong bases can promote elimination or substitution reactions.[10]
- **Oxidizing Agents:** It is incompatible with strong oxidizing agents.[10]

Hazardous Decomposition:

- When heated to decomposition, it may emit toxic fumes of carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides (such as hydrogen bromide).[11]



[Click to download full resolution via product page](#)

Caption: Reactivity pathways of Methyl **4-(bromomethyl)benzoate**.

Experimental Protocols

Synthesis of Methyl 4-(bromomethyl)benzoate via Radical Bromination

A common method for synthesizing Methyl **4-(bromomethyl)benzoate** is through the radical bromination of methyl p-toluate using N-bromosuccinimide (NBS).[1][3]

Materials:

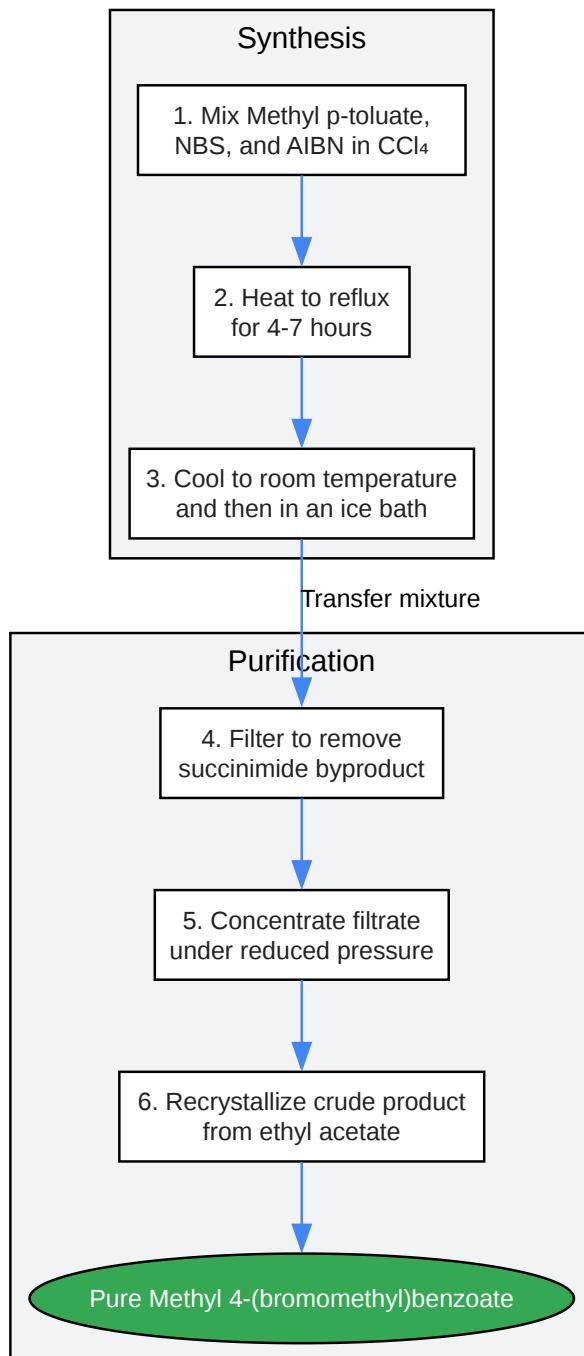
- Methyl p-toluate
- N-bromosuccinimide (NBS)
- Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (radical initiator)[3][12]
- Carbon tetrachloride (CCl₄) or Chlorobenzene (solvent)[3][12]
- Hexane
- Ethyl acetate (for recrystallization)

Procedure:

- In a round-bottomed flask equipped with a reflux condenser and a magnetic stirrer, dissolve methyl p-toluate (1.0 eq) in the chosen solvent (e.g., CCl₄).[3]
- Add N-bromosuccinimide (1.0-1.1 eq) and a catalytic amount of AIBN (e.g., 0.03 eq).[3]
- Heat the mixture to reflux and maintain for several hours (e.g., 4-7 hours), monitoring the reaction progress via TLC.[3]
- Once the reaction is complete, cool the mixture to room temperature and then in an ice bath to precipitate the succinimide byproduct.[12]
- Filter the mixture by suction filtration to remove the succinimide.[3][12]
- Wash the filtrate with water to remove any remaining succinimide.[13]
- Concentrate the organic phase under reduced pressure to yield the crude product.[3]
- Purify the crude solid by recrystallization from a minimal amount of a suitable solvent, such as ethyl acetate or a mixture of n-heptane/ethyl acetate, to obtain pure Methyl **4-**

(bromomethyl)benzoate as a white crystalline solid.[12][13]

Workflow for Synthesis and Purification



[Click to download full resolution via product page](#)

Caption: Synthesis and purification workflow.

Purity Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC is a robust and sensitive method for determining the purity of **Methyl 4-(bromomethyl)benzoate** and identifying any potential impurities.[\[14\]](#) The following is a general reversed-phase HPLC protocol that can be adapted.

Materials and Equipment:

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μ m)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Methyl **4-(bromomethyl)benzoate** reference standard
- Volumetric flasks, pipettes

Chromatographic Conditions (Example):

- Mobile Phase: Acetonitrile:Water (e.g., 60:40 v/v), isocratic[\[14\]](#)
- Flow Rate: 1.0 mL/min
- Column Temperature: Ambient (e.g., 25 °C)
- Detection Wavelength: 227 nm (or determined by UV scan)[\[15\]](#)
- Injection Volume: 20 μ L

Procedure:

- Preparation of Solutions:

- Diluent: Prepare the mobile phase mixture (Acetonitrile:Water).
- Standard Solution (e.g., 100 µg/mL): Accurately weigh approximately 10 mg of the reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with the diluent.[14]
- Sample Solution (e.g., 100 µg/mL): Prepare the sample solution in the same manner as the standard solution.[14]

- Analysis:
 - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
 - Inject the diluent as a blank to ensure no carryover or contamination.[14]
 - Inject the standard solution in duplicate to check for system suitability (e.g., retention time, peak area repeatability).
 - Inject the sample solution in duplicate.[14]
- Calculation:
 - Calculate the purity of the sample by comparing the peak area of the main component in the sample chromatogram to that of the standard chromatogram using the formula: Purity (%) = (Area_sample / Area_standard) × (Conc_standard / Conc_sample) × 100

Safety and Handling

Methyl 4-(bromomethyl)benzoate is classified as a hazardous chemical and requires strict adherence to safety protocols.[5][8][11]

GHS Hazard Information:

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Corrosion/Irritation (Category 1B)	H314: Causes severe skin burns and eye damage[5]
Serious Eye Damage/Irritation (Category 1)	H318: Causes serious eye damage
Respiratory Sensitization (Category 1)	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[5]
Specific target organ toxicity (single exposure)	H335: May cause respiratory irritation[9]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[8][9] Work in a well-ventilated area, preferably a chemical fume hood.[9][10]
- Handling: Avoid contact with skin, eyes, and clothing.[8][9] Do not breathe dust.[10] Wash hands thoroughly after handling.[9]
- First Aid (IF IN EYES): Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[8][9]
- First Aid (IF ON SKIN): Take off immediately all contaminated clothing. Rinse skin with plenty of water.[8][9]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[8][9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. innospk.com [innospk.com]
- 2. Methyl 4-(bromomethyl)benzoate | 2417-72-3 [chemicalbook.com]
- 3. guidechem.com [guidechem.com]
- 4. bocsci.com [bocsci.com]
- 5. Methyl 4-(bromomethyl)benzoate | C9H9BrO2 | CID 256687 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Methyl 4-(Bromomethyl)benzoate | 2417-72-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. Methyl 4-(bromomethyl)benzoate - Vihita Bio-Chem Pvt. Ltd. [vihita-bio.com]
- 8. canbipharm.com [canbipharm.com]
- 9. aksci.com [aksci.com]
- 10. cloudfront.zoro.com [cloudfront.zoro.com]
- 11. fishersci.com [fishersci.com]
- 12. pnorris.people.ysu.edu [pnorris.people.ysu.edu]
- 13. CA2184034A1 - Process for preparing 4-bromomethyl-3-methoxy-benzoic esters - Google Patents [patents.google.com]
- 14. benchchem.com [benchchem.com]
- 15. internationaljournalssrg.org [internationaljournalssrg.org]
- To cite this document: BenchChem. [4-(Bromomethyl)benzoate chemical properties and stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8499459#4-bromomethyl-benzoate-chemical-properties-and-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com